

Calpeptin: A Comparative Analysis of its Dual Role in Apoptosis and Autophagy

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Compound of Interest

Compound Name: Calpeptin

Cat. No.: B1683957

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For researchers, scientists, and drug development professionals, understanding the nuanced roles of molecular tools is paramount. **Calpeptin**, a potent and cell-permeable inhibitor of calpain proteases, presents a compelling case study in dual functionality, capable of both attenuating apoptosis and inducing autophagy. This guide provides a comparative analysis of **Calpeptin**'s role in these two fundamental cellular processes, supported by experimental data and detailed methodologies.

Calpeptin exerts its effects by inhibiting calpains, a family of calcium-dependent cysteine proteases. The dysregulation of calpain activity is implicated in a variety of pathological conditions, making its inhibitors valuable research tools and potential therapeutic agents. **Calpeptin**'s ability to modulate both apoptosis (programmed cell death) and autophagy ("self-eating") stems from the diverse roles of calpains in cellular signaling.

Comparative Efficacy of Calpeptin and Other Modulators

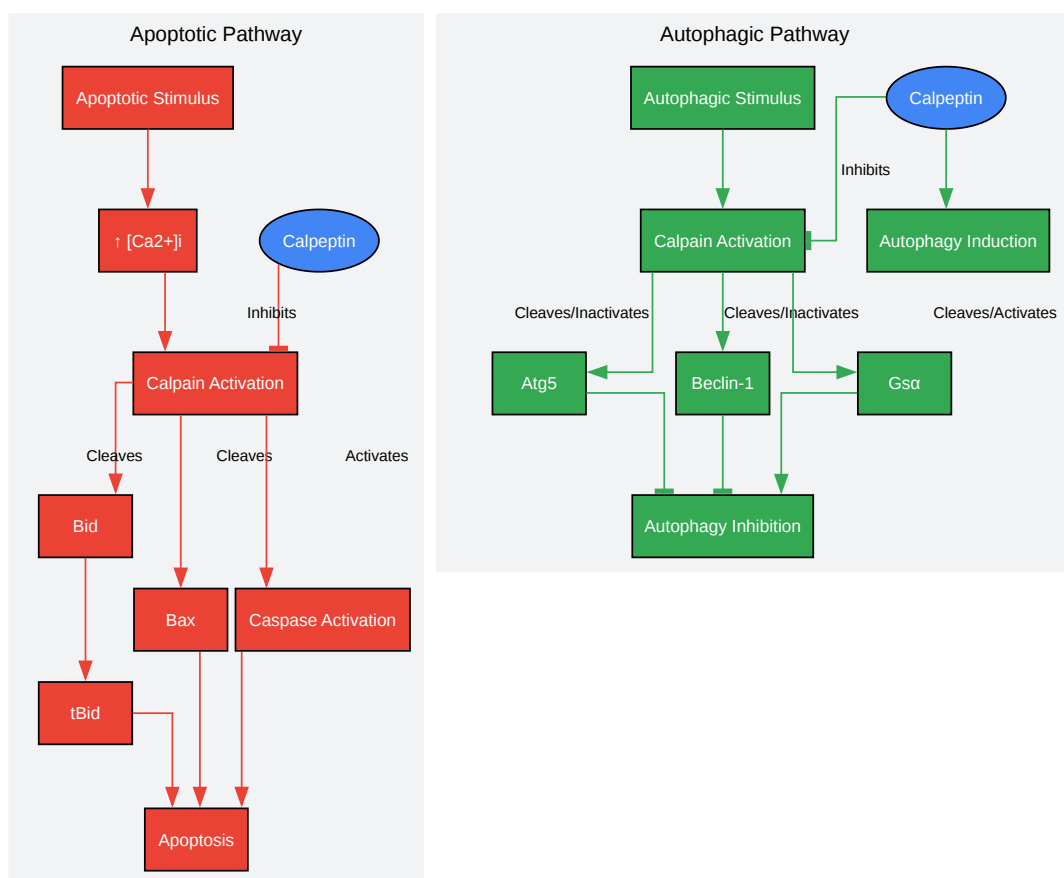
The following table summarizes the effective concentrations and inhibitory concentrations (IC₅₀/ID₅₀) of **Calpeptin** in modulating apoptosis and autophagy, alongside other relevant inhibitors for comparison.

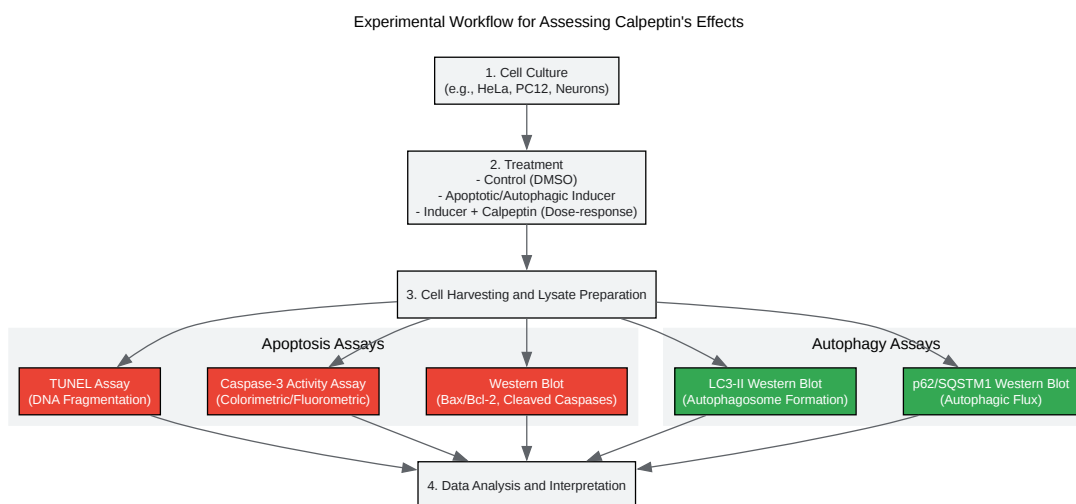
Compound	Target(s)	Process Modulated	Cell Type	Effective Concentration	IC50 / ID50	Reference
Calpeptin	Calpain I, Calpain II	Apoptosis Inhibition	Rat Retinal Ganglion Cells	5-20 μ M	ID50: 40 nM (human platelets), 34 nM (porcine kidney)	[1][2]
Autophagy Induction	Ikb1 mutant larvae, PC12 cells	10-50 μ M	-	[1][3]		
MDL28170	Calpains	Apoptosis Inhibition	Frataxin-deficient DRG neurons	5 μ M	-	[4]
Autophagy Inhibition	Rat model of cardiac arrest	3.0 mg/kg	-	[5]		
PD150606	Calpains	Apoptosis Inhibition	Photoreceptors	Not specified	-	[6]
Autophagy Induction	-	1-10 μ M	-	[7]		
z-VAD-fmk	Pan-caspase	Apoptosis Inhibition	Jurkat T cells, HGL5 cells	20-50 μ M	-	[8][9]
Rapamycin	mTOR	Autophagy Induction	H4 cells	-	-	[10]

Signaling Pathways and Experimental Workflow

To visualize the mechanisms of action and experimental approaches, the following diagrams illustrate the signaling pathways influenced by **Calpeptin** and a typical workflow for studying its effects.

Calpeptin's Dual Role in Apoptosis and Autophagy





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